

difference between 2-Methoxycinnamaldehyde and 2-Methoxycinnamaldehyde-d3

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Compound of Interest

Compound Name: 2-Methoxycinnamaldehyde-d3

Cat. No.: B12368535

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Technical Guide: 2-Methoxycinnamaldehyde vs. 2-Methoxycinnamaldehyde-d3

Executive Summary

This technical guide provides a comparative analysis of 2-Methoxycinnamaldehyde (2-MCA), a bioactive phytochemical with significant anti-inflammatory and anti-ischemic potential, and its isotopologue, **2-Methoxycinnamaldehyde-d3** (2-MCA-d3). While 2-MCA serves as the active pharmaceutical ingredient (API) or metabolic probe, 2-MCA-d3 functions primarily as a stable isotope-labeled internal standard (SIL-IS) for quantitative bioanalysis. This guide details their structural differences, the mechanistic implications of deuterium substitution (Kinetic Isotope Effect), and standardized protocols for their application in drug development and pharmacokinetic (PK) studies.^[1]

Part 1: Chemical Identity & Structural Basis

The fundamental difference lies in the isotopic substitution of the methoxy group's hydrogen atoms.^[1] This modification alters the mass and vibrational frequency of the carbon-hydrogen bonds without significantly changing the steric or electronic properties relevant to receptor

binding, making the d3-variant an ideal "mirror" for the parent compound in analytical chemistry.

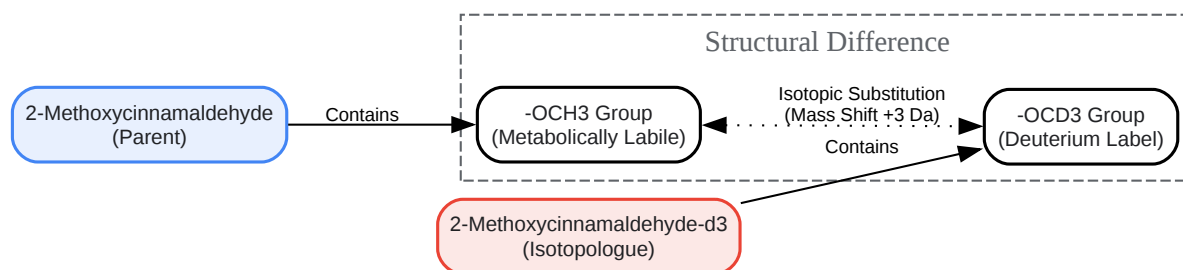
Comparative Physicochemical Profile

Feature	2-Methoxycinnamaldehyde (2-MCA)	2-Methoxycinnamaldehyde-d3 (2-MCA-d3)
CAS Number	1504-74-1	1504-74-1 (labeled)*
Molecular Formula		
Molecular Weight	162.19 g/mol	165.21 g/mol (+3.02 Da)
Isotopic Label	None (Natural Abundance)	Trideuteromethyl () at pos. 2
Primary Application	Bioactive Agent (Anti-inflammatory, Anti-IRI)	Internal Standard (LC-MS/MS), Metabolic Probe
Solubility	DMSO, Ethanol, Chloroform	DMSO, Ethanol, Chloroform
Appearance	Yellow Crystalline Solid	Yellow Crystalline Solid/Neat

*Note: Commercial catalogs often list the labeled compound under the parent CAS with a specific product code (e.g., TRC-M262137), though distinct CAS numbers for isotopologues exist in specialized registries.

Structural Visualization

The following diagram illustrates the precise location of the isotopic substitution.



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Figure 1: Structural comparison highlighting the trideuteromethyl substitution at the ortho-position.

Part 2: The Deuterium Isotope Effect (Mechanistic Insight)

The substitution of Hydrogen (

) with Deuterium (

or

) on the methoxy group is not merely a mass tag; it introduces a Primary Kinetic Isotope Effect (KIE).[1] This is critical for researchers studying the metabolism of 2-MCA.[1]

Metabolic Stability & O-Demethylation

Research indicates that a significant metabolic pathway for 2-MCA is O-demethylation, mediated by Cytochrome P450 enzymes (CYPs), leading to the formation of 2-hydroxycinnamaldehyde derivatives.

- Mechanism: The C-D bond is stronger than the C-H bond due to a lower zero-point energy. Breaking the C-D bond during the rate-determining step of O-demethylation requires more activation energy.[1]
- Result: 2-MCA-d₃ may exhibit a longer half-life (

) than 2-MCA if O-demethylation is the dominant clearance pathway.^[1] This phenomenon is exploited in "deuterium switching" strategies to improve drug pharmacokinetics (PK).^[1]

Application as an Internal Standard (IS)

For quantitative bioanalysis, 2-MCA-d3 is the "Gold Standard" IS because:

- **Co-Elution:** It possesses nearly identical chromatographic retention times to 2-MCA, ensuring it experiences the exact same matrix effects (ion suppression/enhancement) at the electrospray source.
- **Mass Differentiation:** The +3 Da mass shift allows the mass spectrometer to distinguish the analyte (2-MCA) from the standard (2-MCA-d3) without crosstalk.^[1]

Part 3: Applications in Drug Development

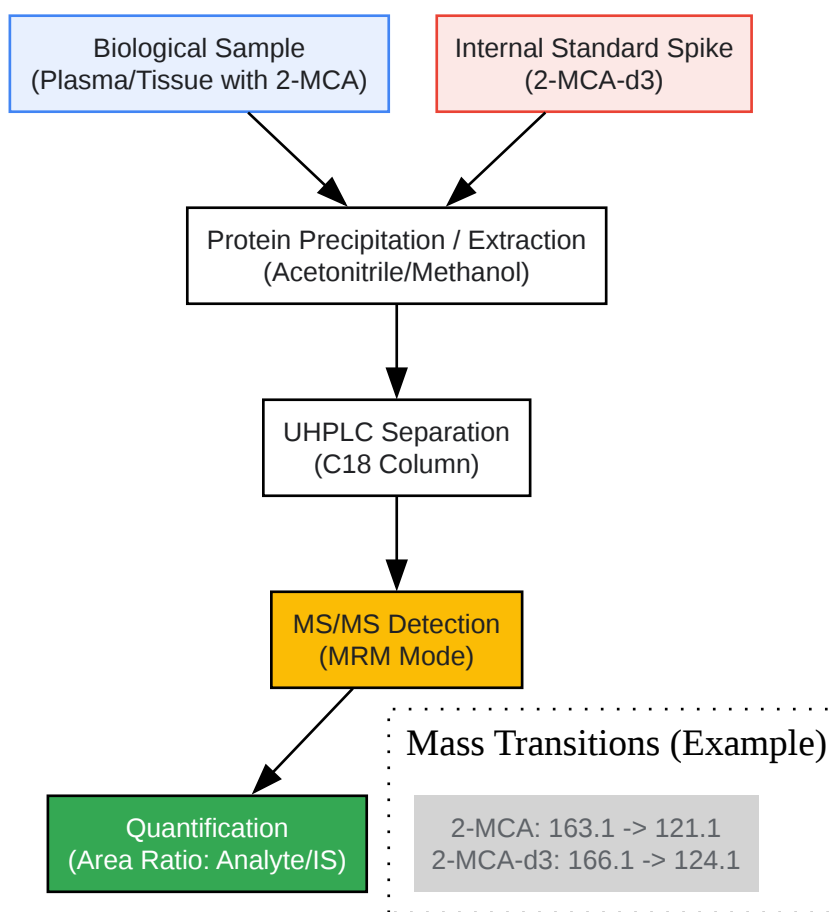
Therapeutic Potential of 2-MCA

Recent studies have elevated 2-MCA from a flavorant to a lead compound in medicinal chemistry:

- **Hepatic Ischemia-Reperfusion Injury (IRI):** 2-MCA protects against liver damage during transplantation by inhibiting NF-κB activation and reducing apoptotic necrosis.
- **Anti-Inflammatory:** It inhibits N-acyl ethanolamine acid amidase (NAAA) and suppresses LPS-induced inflammation in macrophages.^[1]
- **Anticancer:** Induces apoptosis in human colon cancer cells (HT-29) via mitochondrial pathways.^[1]

Quantitative Bioanalysis (PK Studies)

To validate the efficacy of 2-MCA in vivo, researchers must measure its plasma concentration over time. 2-MCA-d3 is required to normalize this data.^[1]



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Figure 2: Workflow for LC-MS/MS quantification using 2-MCA-d3 as the internal standard.

Part 4: Experimental Protocols

Protocol A: LC-MS/MS Method Development for 2-MCA Quantification

Objective: Quantify 2-MCA in rat plasma using 2-MCA-d3 to correct for recovery and matrix effects.

1. Preparation of Standards:

- Stock Solutions: Dissolve 2-MCA and 2-MCA-d3 separately in DMSO to 1 mg/mL.

- Working Standard: Dilute 2-MCA-d3 in 50% Methanol/Water to a fixed concentration (e.g., 500 ng/mL). This will be added to every sample.

2. Sample Extraction:

- Aliquot 50 µL of plasma sample.[\[1\]](#)
- Add 10 µL of 2-MCA-d3 Working Standard.[\[1\]](#)
- Add 150 µL of ice-cold Acetonitrile (ACN) to precipitate proteins.[\[1\]](#)
- Vortex for 1 min; Centrifuge at 12,000 x g for 10 min at 4°C.
- Transfer supernatant to an LC vial.[\[1\]](#)

3. LC-MS/MS Conditions (Recommended):

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).[\[1\]](#)
- Mobile Phase: (A) 0.1% Formic Acid in Water, (B) Acetonitrile.[\[1\]](#)
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: ESI Positive Mode ().
- MRM Transitions:
 - 2-MCA:

163.1

121.1 (Quantifier), 163.1

91.1 (Qualifier).
 - 2-MCA-d3:

166.1

124.1 (Quantifier).[1]

- Note: The +3 Da shift is maintained in the fragment ion (121 vs 124) if the methoxy group is retained or if the fragmentation involves the core ring structure retaining the label.[1]

Protocol B: Metabolic Stability Assessment (KIE Study)

Objective: Determine if deuteration improves metabolic stability against O-demethylation.[1]

1. Incubation System:

- Rat Liver Microsomes (RLM) or Human Liver Microsomes (HLM) at 0.5 mg protein/mL.[1]
- Buffer: 100 mM Potassium Phosphate (pH 7.4).[1]

2. Procedure:

- Pre-incubate microsomes with buffer for 5 min at 37°C.
- Group A: Add 2-MCA (1 μ M final).
- Group B: Add 2-MCA-d3 (1 μ M final).
- Initiate reaction with NADPH (1 mM).[1]
- Sample at t = 0, 5, 15, 30, 60 min.[1]
- Quench with ice-cold ACN containing an external IS (e.g., Verapamil).

3. Analysis:

- Plot $\ln(\% \text{ Remaining})$ vs. Time.[1]
- Calculate intrinsic clearance (

) and

[1]

- Evaluation: If

, a Kinetic Isotope Effect is present.

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